

Acid Black 2: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Acid Black 2*

CAS No.: *83006-55-7*

Cat. No.: *B15557153*

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An in-depth examination of the synonyms, properties, and applications of **Acid Black 2**, with detailed experimental protocols for its use in biological and biochemical research.

Acid Black 2, a synthetic anionic disazo dye, is a versatile colorant with wide-ranging applications across various scientific disciplines. For researchers, scientists, and drug development professionals, a thorough understanding of its chemical identity, properties, and experimental utility is paramount. This guide provides a detailed overview of **Acid Black 2**, including its numerous synonyms and alternative names, quantitative data, and comprehensive protocols for its key applications in laboratory settings.

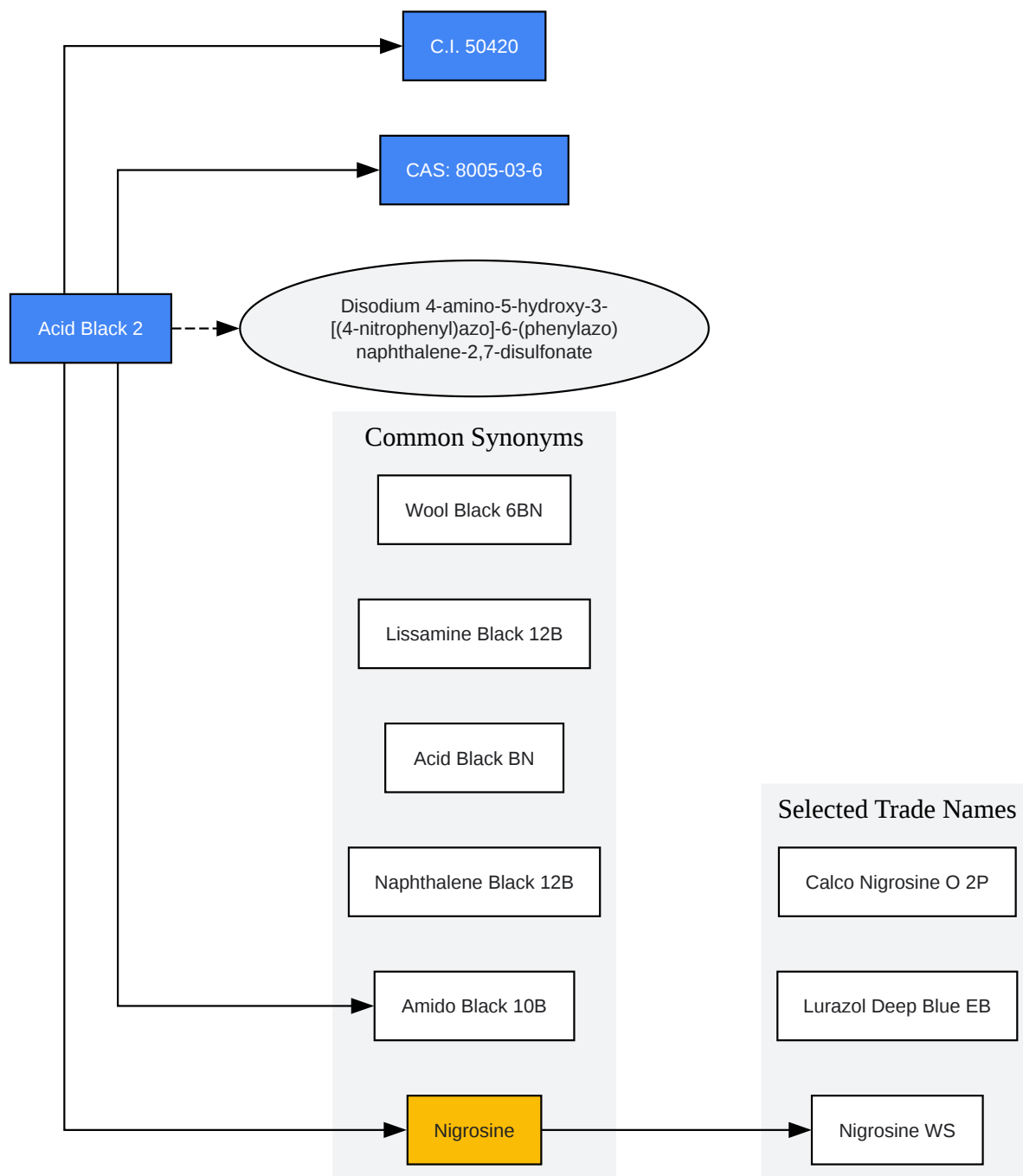
Nomenclature and Identification: A Multiplicity of Names

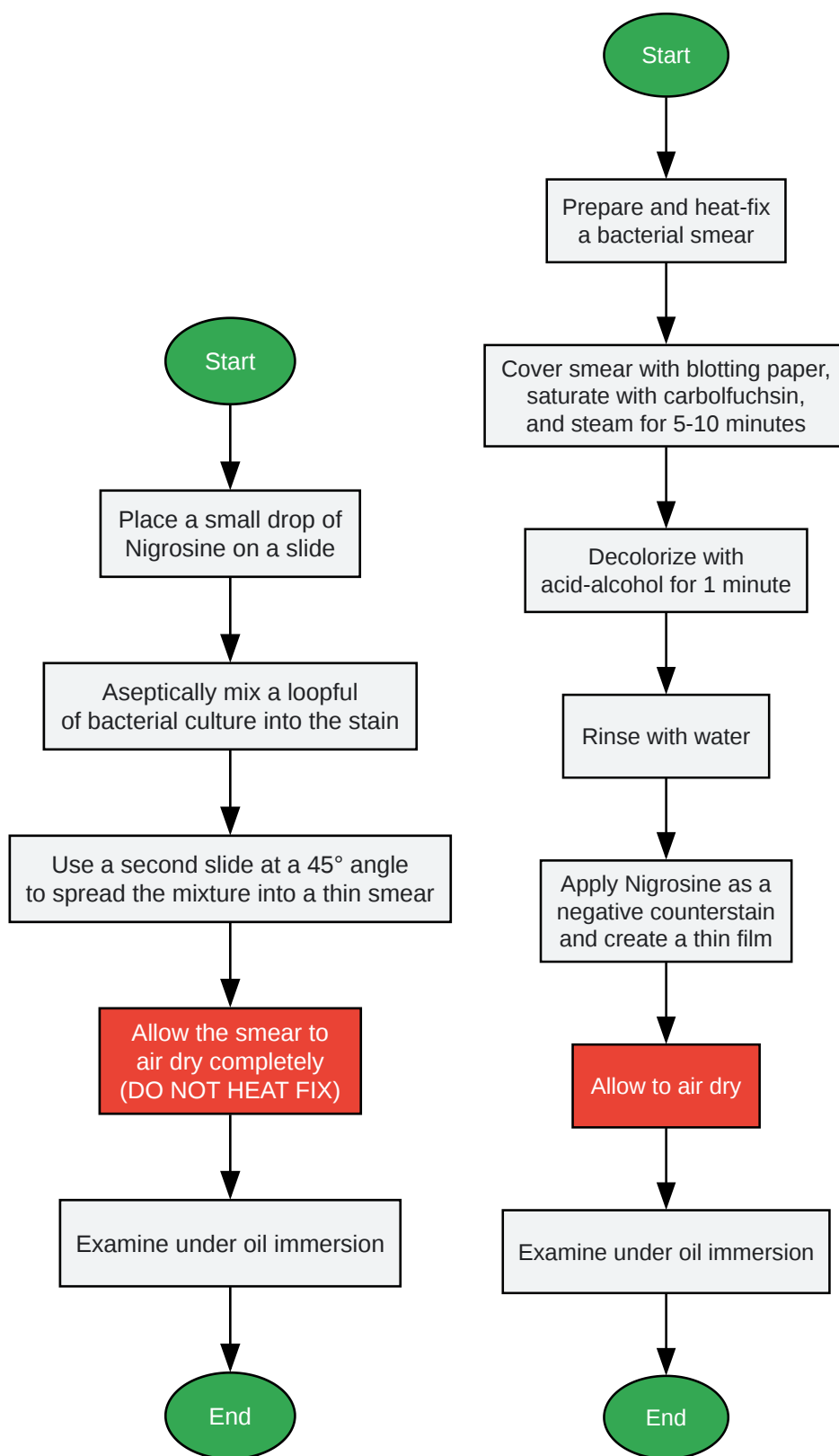
One of the initial challenges in researching **Acid Black 2** is navigating its extensive list of synonyms and trade names. This complexity arises from its long history of use in various industries and scientific contexts. The compound is most broadly identified by its Colour Index (C.I.) number, 50420.^{[1][2]} A clear understanding of these alternative names is crucial for comprehensive literature searches and accurate identification of the chemical.

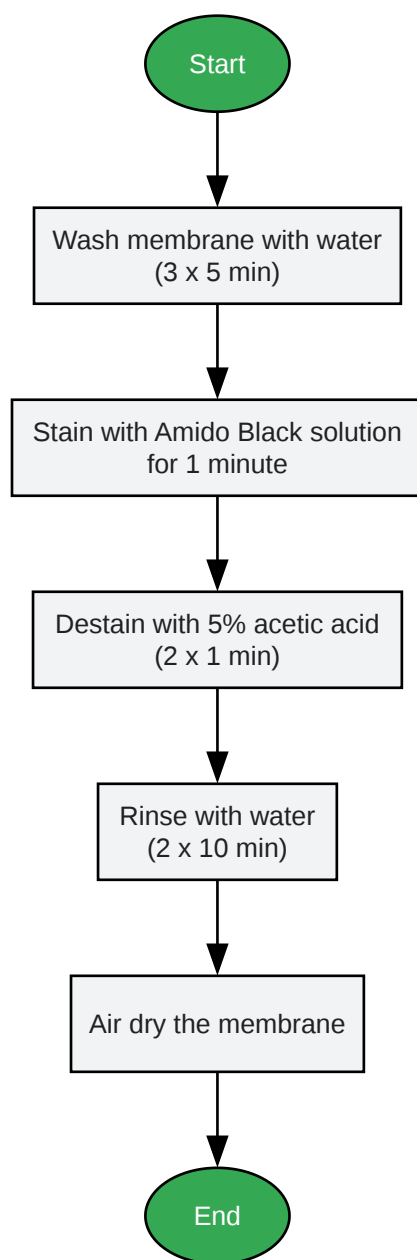
The IUPAC name for **Acid Black 2** is Disodium 4-amino-5-hydroxy-3-[(4-nitrophenyl)azo]-6-(phenylazo)naphthalene-2,7-disulfonate.[3] However, it is more commonly known by a variety of other names, with "Nigrosine" being one of the most prevalent, particularly in biological staining applications.[4][5][6] The water-soluble form is often specified as "Nigrosine WS" or "Nigrosine water soluble".[7][8][9]

Another significant synonym is "Amido Black 10B," which is frequently used in the context of protein staining in electrophoresis and on blotting membranes.[7][10] Other notable alternative names include Naphthalene Black 12B, Acid Black BN, and Lissamine Black 12B.[3]

To clarify these relationships, the following diagram illustrates the hierarchical and synonymous connections between the various names for **Acid Black 2**.







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